

Discovery of Novel Benzazepinone Derivatives: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *1-Tosyl-3,4-dihydro-1H-benzo[b]azepin-5(2H)-one*

Cat. No.: B058224

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Introduction

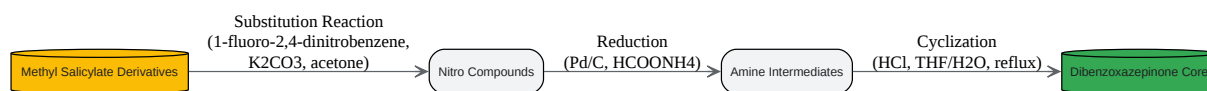
The benzazepinone scaffold is a privileged heterocyclic motif that has garnered significant attention in medicinal chemistry due to its diverse pharmacological activities. This seven-membered nitrogen-containing ring fused to a benzene ring provides a versatile template for the design of novel therapeutic agents targeting a range of biological entities, including enzymes and G-protein coupled receptors. This technical guide provides an in-depth overview of the discovery and development of novel benzazepinone derivatives, with a focus on their synthesis, biological evaluation, and mechanisms of action. The content is tailored for researchers, scientists, and drug development professionals engaged in the pursuit of innovative therapeutics.

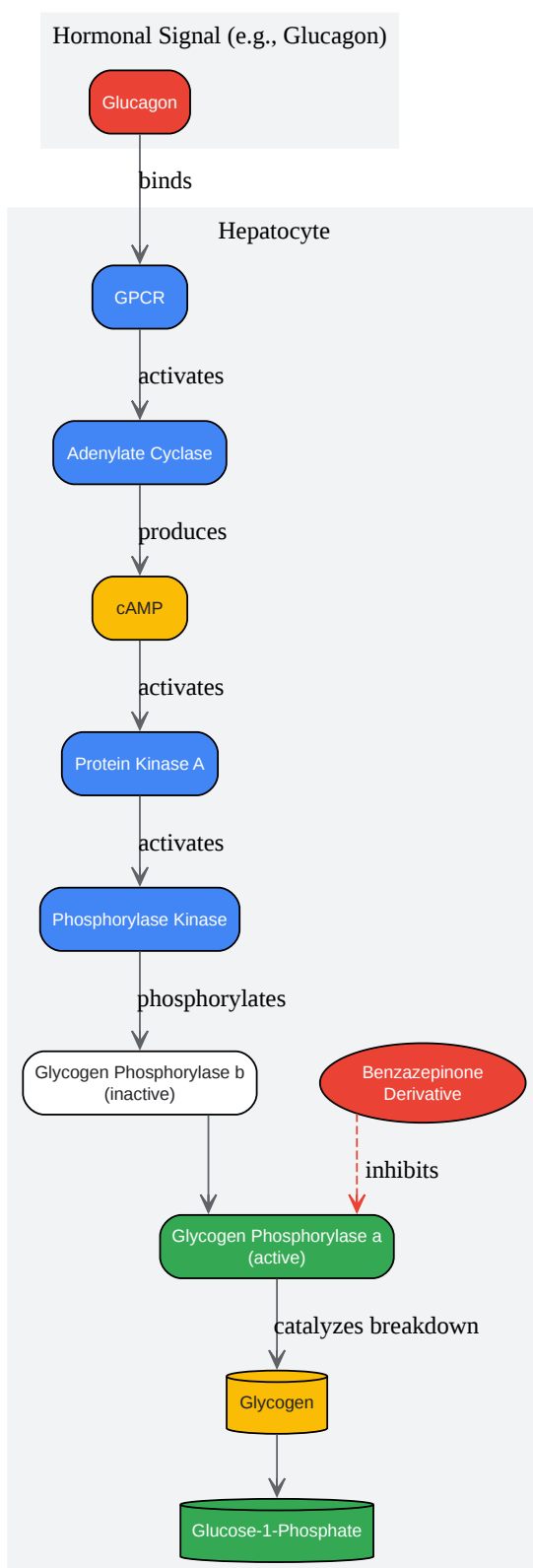
Benzazepine derivatives have shown promise in a variety of therapeutic areas, including as antidepressants, antihypertensives, anti-ischemic agents, and anorectics. Recent research has highlighted their potential as inhibitors of enzymes such as glycogen phosphorylase (GP) for the treatment of type 2 diabetes and Rho-associated coiled-coil containing protein kinase (ROCK) for various indications. This guide will delve into the specifics of these promising applications, presenting key data and experimental methodologies to facilitate further research and development in this exciting field.

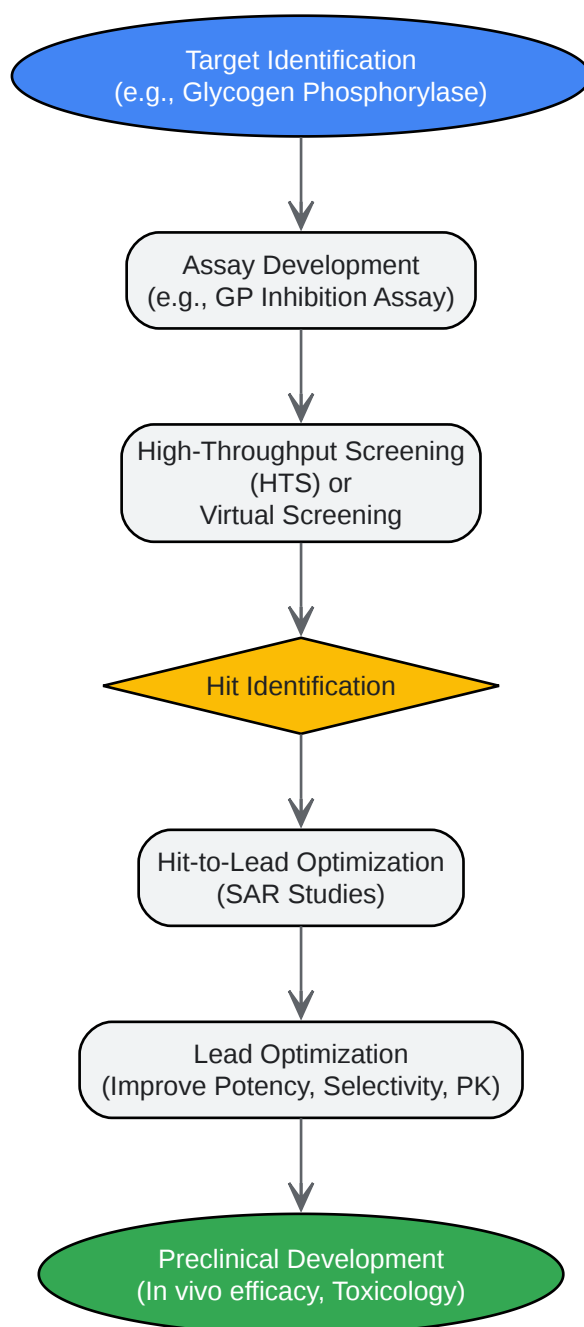
Synthesis of Novel Benzazepinone Derivatives

The synthesis of benzazepinone derivatives is a critical aspect of their development as therapeutic agents. Various synthetic strategies have been employed to construct the core benzazepinone ring system and to introduce diverse substituents that modulate the pharmacological properties of the resulting compounds.

A common approach to the synthesis of dibenzoxazepinone derivatives, a class of compounds structurally related to benzazepinones, is outlined in the workflow below. This multi-step synthesis typically begins with commercially available starting materials and involves key transformations such as substitution, reduction, and cyclization to build the heterocyclic core.







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